

Essential Safety and Handling Guidance for FR194738

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Compound of Interest

Compound Name: FR194738

Cat. No.: B2602236

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Disclaimer: A specific Safety Data Sheet (SDS) for **FR194738** is not publicly available in the provided search results. The following guidance is based on general laboratory safety protocols for handling research chemicals with unknown toxicological properties. Researchers must conduct a thorough risk assessment and consult their institution's Environmental Health and Safety (EHS) department before proceeding.

FR194738 is identified as a squalene epoxidase inhibitor used in laboratory research, including studies with HepG2 cells and hamsters.^[1] Handling this and similar research compounds requires stringent adherence to safety protocols to minimize exposure.

Immediate Safety and Personal Protective Equipment (PPE)

Given the absence of specific toxicity data, a cautious approach is mandatory. Engineering controls (e.g., chemical fume hood) should be the primary means of exposure control, supplemented by appropriate PPE.

Table 1: Recommended Personal Protective Equipment for Handling **FR194738**

Activity	Eye Protection	Hand Protection	Body Protection	Respiratory Protection
Weighing/Handling Solid	Safety glasses with side shields or chemical splash goggles	Nitrile or neoprene gloves (double-gloving recommended)	Lab coat	N95 respirator or higher, especially if not handled in a fume hood
Preparing Solutions (e.g., in DMSO)	Chemical splash goggles	Nitrile or neoprene gloves (double-gloving recommended)	Lab coat	Work within a certified chemical fume hood
Cell Culture/In Vitro Assays	Safety glasses with side shields	Nitrile gloves	Lab coat	N/A (if handled in a biosafety cabinet)
Animal Dosing/In Vivo Studies	Safety glasses with side shields or face shield	Nitrile or neoprene gloves (double-gloving recommended)	Lab coat or disposable gown	N95 respirator may be required depending on the procedure

Operational Plans for Handling

1. Preparation and Storage:

- Always handle solid **FR194738** and its solutions within a certified chemical fume hood to prevent inhalation of powders or aerosols.[\[2\]](#)[\[3\]](#)
- Before use, ensure all safety precautions have been read and understood.[\[2\]](#)
- Avoid contact with skin, eyes, and clothing.[\[2\]](#)[\[4\]](#)
- Stock solutions should be stored at -80°C for up to 6 months or -20°C for up to 1 month in sealed containers, away from moisture.[\[1\]](#)

2. Spill Management:

- In case of a spill, evacuate the area and prevent others from entering.

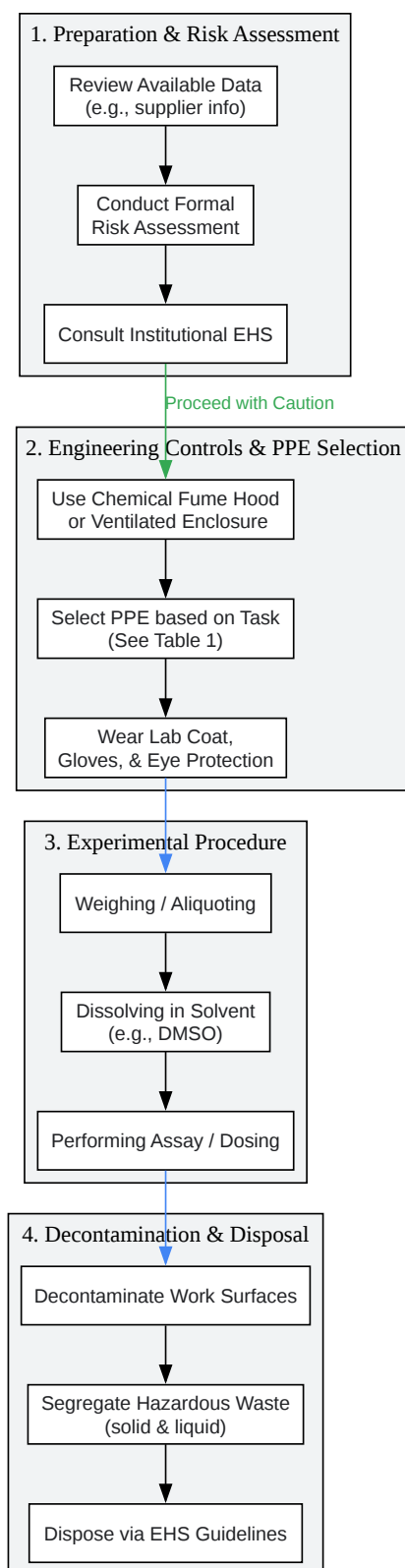
- Wear appropriate PPE, including respiratory protection, before cleaning up.
- Absorb liquid spills with an inert material (e.g., sand, vermiculite) and collect for disposal.[3]
- For solid spills, carefully sweep or vacuum (with HEPA filter) to avoid creating dust.
- Thoroughly clean the contaminated area.[4]

Disposal Plan

- Waste Residue: All waste materials, including empty containers, contaminated PPE, and spill cleanup materials, should be considered hazardous waste.
- Contaminated Packaging and Disposal: Dispose of contents and containers in accordance with all local, regional, national, and international regulations.[3][4][5] Do not dispose of down the drain.[5] Collect waste in closed, suitable, and properly labeled containers for disposal.[4]

Procedural Workflow for Safe Handling

The following diagram outlines the logical steps for safely handling a research chemical like **FR194738** where specific hazard data is unavailable.



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Caption: Workflow for handling research chemicals with unknown toxicity.

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